

Solubility of C.I. Solvent Yellow 176 in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of C.I. Solvent Yellow 176 in various organic solvents. This information is critical for the effective formulation and application of this dye in diverse fields, including polymer science, ink formulation, and potentially as a marker in non-polar drug delivery systems. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of C.I. Solvent Yellow 176 in a range of common organic solvents at 20°C has been compiled from technical data sheets. The data is presented in grams per liter (g/L).



Solvent Class	Solvent Name	Chemical Formula	Solubility (g/L) at 20°C
Ketones	Acetone	C₃H ₆ O	0.2[1]
Esters	Butyl Acetate	C ₆ H ₁₂ O ₂	0.2[1]
Aromatic Hydrocarbons	Methylbenzene (Toluene)	С7Н8	0.6[1]
Halogenated Alkanes	Dichloromethane	CH ₂ Cl ₂	0.3[1]
Alcohols	Ethyl Alcohol (Ethanol)	C2H5OH	0.1[1]

Qualitative Solubility:

Beyond the quantitative data, technical literature indicates that C.I. Solvent Yellow 176 exhibits good solubility and miscibility in various polymers during processing.[2][3] It is also noted to be soluble in sulfuric acid and pyridine, while being insoluble in water.[4]

Experimental Protocols for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of C.I. Solvent Yellow 176 in organic solvents. This protocol is based on the gravimetric method, a reliable and widely used technique for this purpose.

Objective: To determine the saturation solubility of C.I. Solvent Yellow 176 in a given organic solvent at a specified temperature.

Materials and Equipment:

- C.I. Solvent Yellow 176 (analytical standard)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatic shaker or magnetic stirrer with temperature control



- · Calibrated volumetric flasks
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Glass vials with screw caps
- Pipettes
- Drying oven
- Desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of C.I. Solvent Yellow 176 to a glass vial. The excess solid should be clearly visible.
 - Accurately pipette a known volume of the organic solvent into the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached. It is advisable to perform a preliminary study to determine the minimum time required to reach equilibrium.
- Sample Filtration:
 - After the equilibration period, allow the vial to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pipette.

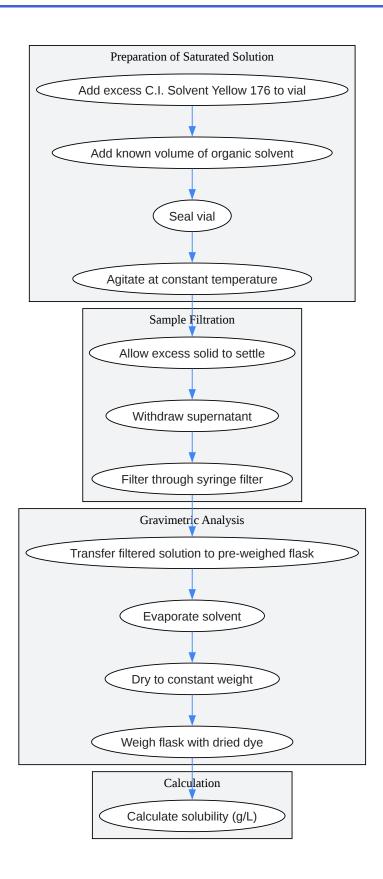


- Filter the collected supernatant through a chemically compatible syringe filter to remove any undissolved microparticles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry, and pre-weighed volumetric flask.
 - Transfer the filtered saturated solution into the weighed volumetric flask and record the exact volume.
 - Evaporate the solvent from the flask using a gentle stream of inert gas (e.g., nitrogen) or by placing it in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the dye.
 - Once the solvent is fully evaporated, place the flask in a desiccator to cool to room temperature.
 - Weigh the flask containing the dried dye residue on the analytical balance.
 - Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:
 - The solubility (S) is calculated in grams per liter (g/L) using the following formula:
 - S(g/L) = (Mass of dried dye (g)) / (Volume of filtered saturated solution (L))

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of C.I. Solvent Yellow 176.





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Experimental workflow for solubility determination.



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